Cerium(III) Isodecanoate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Cerium(III) isodecanoate*
CAS No.:	*94246-94-3*
Cat. No.:	*B15176694*

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An In-depth Examination of its Physicochemical Properties and Methodologies

This technical guide provides a comprehensive overview of the physical and chemical properties of **Cerium(III) isodecanoate**, a compound of interest for various research and development applications, including in the pharmaceutical industry. Due to the limited availability of specific data for **Cerium(III) isodecanoate**, this guide leverages data from its close isomer, Cerium(III) neodecanoate, which is expected to have very similar characteristics. This document is intended for researchers, scientists, and professionals in drug development seeking detailed technical information.

Physicochemical Properties

Cerium(III) isodecanoate is a metal carboxylate, consisting of a central cerium atom in the +3 oxidation state coordinated to three isodecanoate ligands.

Quantitative Data Summary

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The following table summarizes the key physical and chemical properties of Cerium(III) neodecanoate, presented as a proxy for **Cerium(III) isodecanoate**.

Property	Value	Reference
Molecular Formula	$C_{30}H_{57}CeO_6$	[1]
Molecular Weight	653.89 g/mol	[1][2]
Appearance	White powder (for Cerium(III) acetate)	[3]
Density	1.212 g/cm³ at 20°C (for Cerium(III) neodecanoate)	[4]
Boiling Point	Decomposes above 200°C (for Cerium(III) neodecanoate)	[5]
Solubility	Highly soluble in non-polar solvents (e.g., hexane, toluene)	[5]
Water Solubility	157.5 µg/L at 20°C (for Cerium(III) neodecanoate)	[4]
Flash Point	121.3°C (of neodecanoic acid)	[2]

Computed Properties (for Cerium(III) neodecanoate)

Property	Value	Reference
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	6	[1]
Rotatable Bond Count	15	[1]
Topological Polar Surface Area	120 Å²	[1]

Chemical Properties and Spectral Data

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Cerium(III) isodecanoate is susceptible to hydrolysis and should be handled and stored under inert conditions.[5] The carboxylate ligands can be substituted by other ligands, allowing for the formation of diverse cerium complexes.

Infrared (IR) Spectroscopy

The IR spectrum of **Cerium(III) isodecanoate** is expected to show characteristic bands for the carboxylate groups. The positions of the asymmetric ($\nu_{as}(COO^-)$) and symmetric ($\nu_{s}(COO^-)$) stretching vibrations can provide information about the coordination mode of the carboxylate ligand to the cerium ion. The separation between these two bands ($\Delta\nu = \nu_{as} - \nu_{s}$) is indicative of monodentate, bidentate, or bridging coordination. For lanthanide carboxylates, these bands typically appear in the regions of 1545-1667 cm^{-1} and 1378-1457 cm^{-1}, respectively.[3] A metal-oxygen (Ce-O) stretching vibration is expected in the lower frequency region of the spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the paramagnetic nature of the Cerium(III) ion, the NMR spectra of **Cerium(III) isodecanoate** will exhibit shifted and broadened signals compared to the free isodecanoic acid. The paramagnetic induced shifts can provide structural information about the complex in solution. Lanthanide complexes are known to be used as NMR shift reagents for this purpose.[6][7]

Experimental Protocols

Synthesis of **Cerium(III) Isodecanoate**

This protocol describes a general method for the synthesis of cerium carboxylates, adapted for **Cerium(III) isodecanoate**.

Materials:

- Cerium(III) chloride heptahydrate ($CeCl_3 \cdot 7H_2O$) or Cerium(III) nitrate hexahydrate ($Ce(NO_3)_3 \cdot 6H_2O$)
- Isodecanoic acid
- Sodium hydroxide (NaOH)

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- A water-immiscible organic solvent (e.g., toluene or hexane)
- Deionized water
- Argon or Nitrogen gas

Procedure:

- Preparation of Anhydrous Cerium(III) Chloride (if starting from the heptahydrate):
  - Place Cerium(III) chloride heptahydrate in a flask and heat gradually to 140-150°C under vacuum for 2 hours with gentle stirring to obtain the anhydrous salt.[8] Cool under an inert atmosphere.
- Reaction Setup:
  - In a two-necked flask equipped with a stirrer and an inert gas inlet, dissolve a stoichiometric amount of anhydrous Cerium(III) chloride or Cerium(III) nitrate in deionized water.
  - In a separate container, dissolve three molar equivalents of isodecanoic acid in the organic solvent.
- Reaction:
  - Add the isodecanoic acid solution to the aqueous cerium salt solution to form a two-phase system.
  - While stirring vigorously, slowly add a solution of sodium hydroxide to neutralize the acid and facilitate the formation of the cerium carboxylate. The pH should be carefully monitored.
- Extraction and Purification:
  - After the reaction is complete, separate the organic phase containing the **Cerium(III) isodecanoate**.
  - Wash the organic phase with deionized water to remove any remaining inorganic salts.

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- Dry the organic phase over an anhydrous drying agent (e.g., sodium sulfate).
- The solvent can be removed under reduced pressure to yield the solid **Cerium(III) isodecanoate**. Further purification can be achieved by recrystallization from a suitable non-polar solvent.[5]

Visualization of Workflows and Pathways

Experimental Workflow: Synthesis and Characterization

The following diagram illustrates the general workflow for the synthesis and characterization of **Cerium(III) isodecanoate**.

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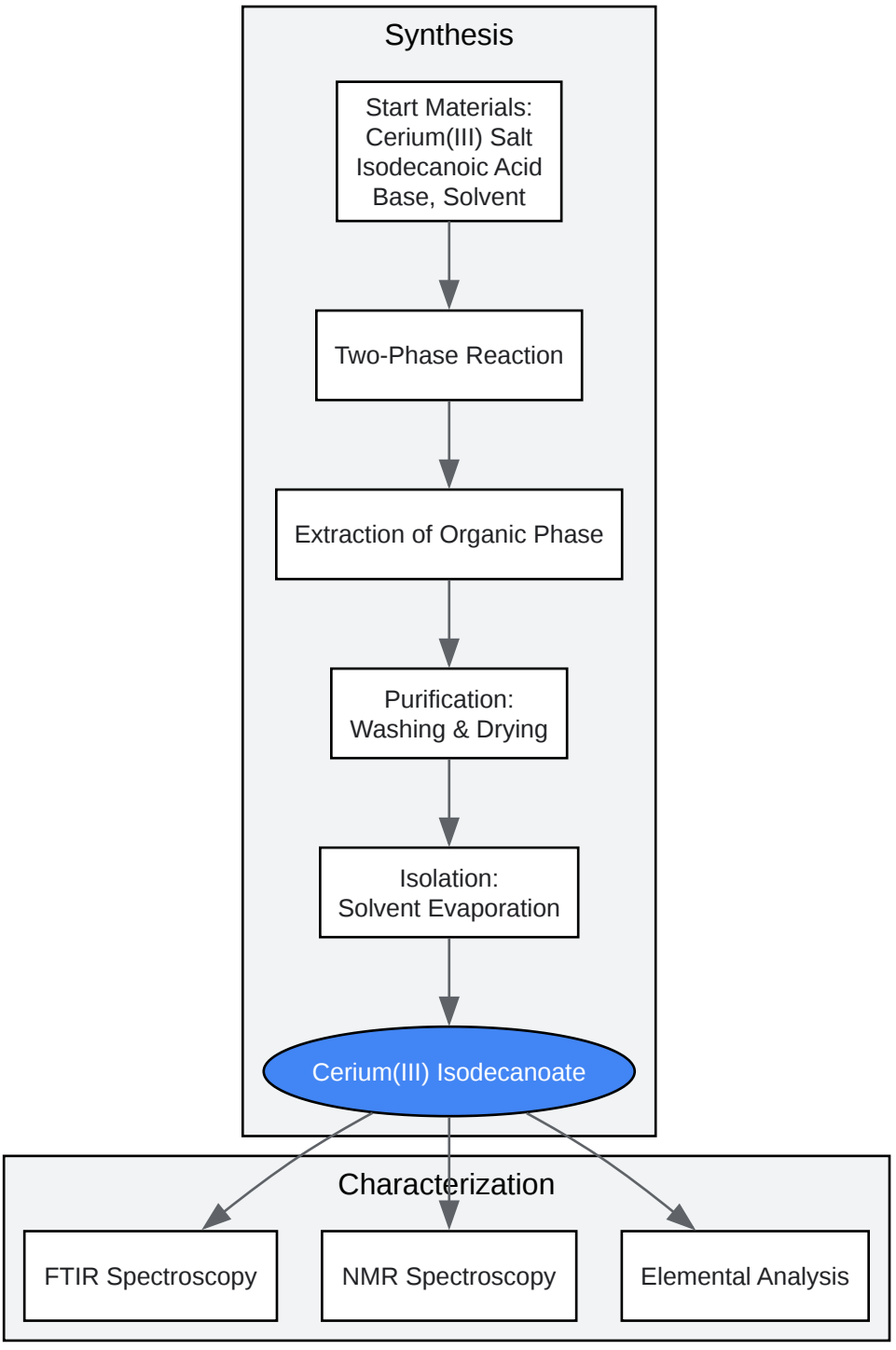

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Caption: Workflow for the synthesis and characterization of **Cerium(III) isodecanoate**.

Hypothetical Signaling Pathway in Drug Development

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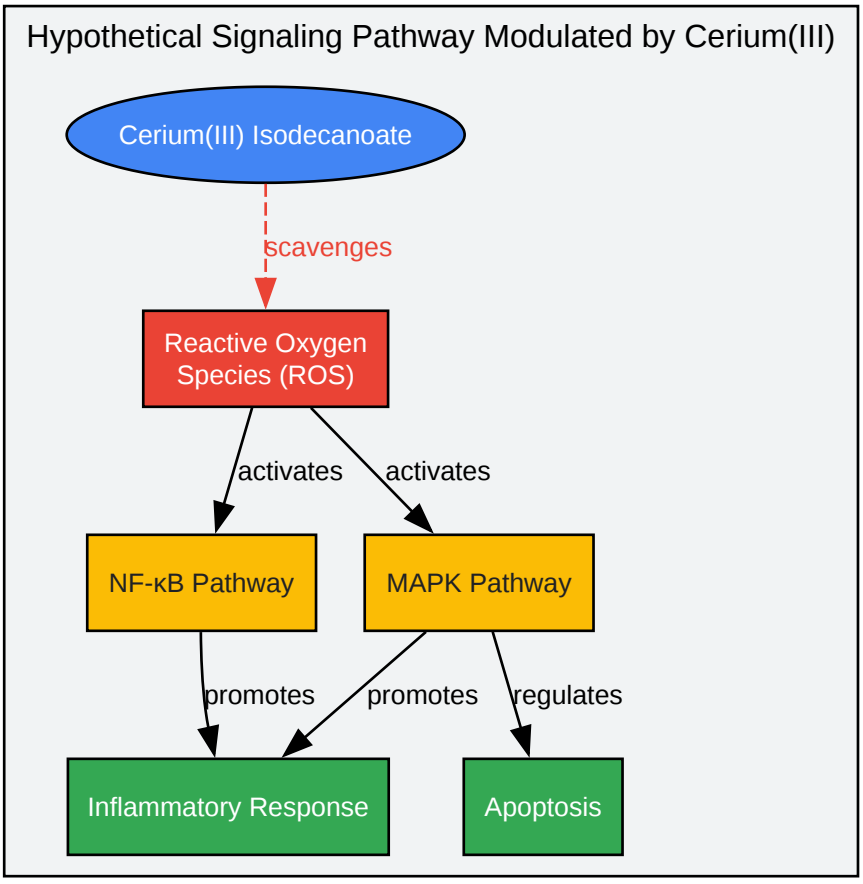
Cerium compounds, particularly in nanoparticle form, have been shown to possess antioxidant properties and can influence cellular signaling pathways. The following diagram presents a hypothetical signaling pathway that could be modulated by Cerium(III) ions, relevant to drug development in areas like inflammation and oxidative stress-related diseases. This is a generalized representation based on the known effects of cerium.



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Caption: Hypothetical modulation of cellular signaling pathways by **Cerium(III) isodecanoate**.

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